

Technical Whitepaper: Synthesis and Characterization of Azetidine Derivatives

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Compound of Interest

Compound Name: 2-(2-Methylazetidin-2-yl)ethanol

Cat. No.: B2427712

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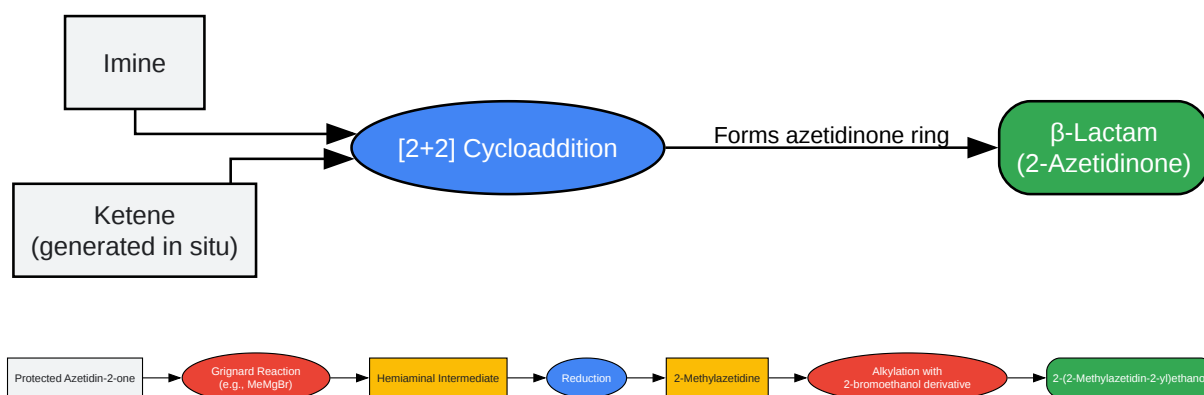
Introduction

Azetidines are four-membered heterocyclic compounds containing a nitrogen atom. They are important structural motifs in medicinal chemistry and drug discovery, often serving as key building blocks for more complex molecules. The strained four-membered ring imparts unique conformational properties and reactivity. This guide outlines common synthetic routes and characterization data for various substituted azetidine derivatives, drawing from available literature on similar structures.

General Synthetic Strategies for the Azetidine Core

The synthesis of the azetidine ring can be challenging due to ring strain. However, several reliable methods have been developed. A prevalent method for creating substituted 2-azetidinones (β -lactams) is the Staudinger ketene-imine cycloaddition, which involves the reaction of a ketene with an imine^{[1][2]}.

Below is a generalized workflow for the Staudinger synthesis, a common method for creating the core ring structure of many azetidine derivatives.



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References

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